

1,4-Diazepan-5-one hydrochloride CAS number and molecular structure

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Compound of Interest

Compound Name: 1,4-Diazepan-5-one hydrochloride

Cat. No.: B1344740

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An In-depth Technical Guide on 1,4-Diazepan-5-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,4-Diazepan-5-one hydrochloride** (CAS Number: 208245-76-5), a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of detailed experimental data for this specific molecule in public literature, this document focuses on its fundamental properties, while also providing a broader context of the synthesis and potential applications of the 1,4-diazepan-5-one scaffold. This guide is intended to serve as a foundational resource for researchers and scientists investigating this and related chemical entities.

Introduction

The 1,4-diazepine ring system is a "privileged scaffold" in medicinal chemistry, forming the core of numerous biologically active compounds.^{[1][2]} Derivatives of this seven-membered nitrogen-containing heterocycle are known to exhibit a wide range of therapeutic properties, including anxiolytic, sedative, anticonvulsant, and muscle relaxant effects.^{[3][4]} **1,4-Diazepan-5-one hydrochloride** presents a simple, yet versatile, building block within this chemical class, offering potential for the synthesis of novel therapeutic agents.

Molecular Structure and Physicochemical Properties

The molecular structure of **1,4-Diazepan-5-one hydrochloride** is characterized by a saturated seven-membered ring containing two nitrogen atoms at positions 1 and 4, and a ketone group at position 5. The hydrochloride salt form enhances its solubility in aqueous media.

Molecular Structure:

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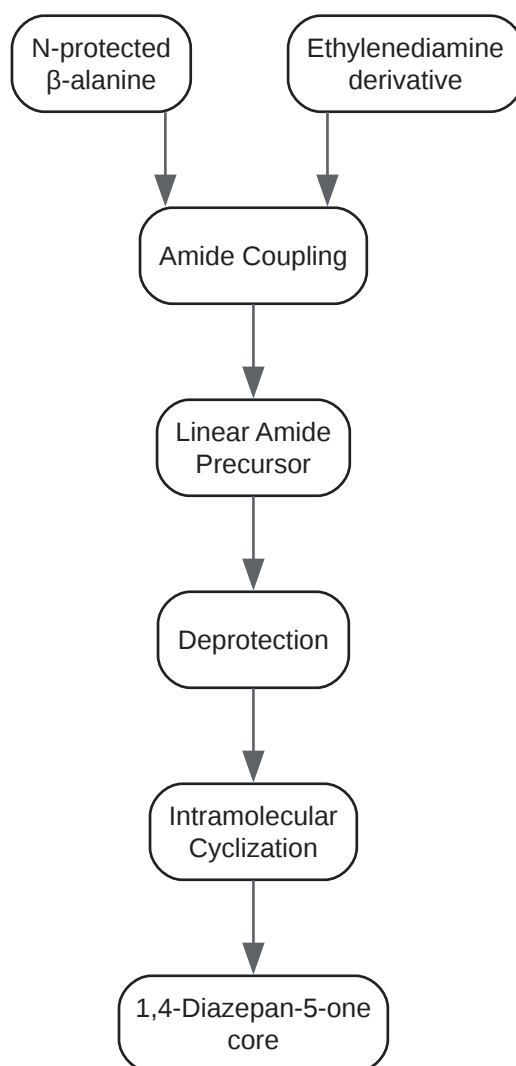
Table 1: Physicochemical Properties of **1,4-Diazepan-5-one Hydrochloride**

Property	Value	Reference
CAS Number	208245-76-5	[5][6]
Molecular Formula	C ₅ H ₁₁ ClN ₂ O	[5][6]
Molecular Weight	150.61 g/mol	[5]

Synthesis of the 1,4-Diazepan-5-one Scaffold

While specific experimental protocols for the synthesis of **1,4-Diazepan-5-one hydrochloride** are not readily available in peer-reviewed literature, general synthetic strategies for the 1,4-diazepan-5-one core are known. A common approach involves the cyclization of appropriate linear precursors. One plausible synthetic route is the intramolecular cyclization of an N-(2-aminoethyl)-β-alanine derivative.

Below is a generalized workflow for the synthesis of a 1,4-diazepan-5-one core structure.



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Caption: Generalized synthetic workflow for a 1,4-diazepan-5-one core.

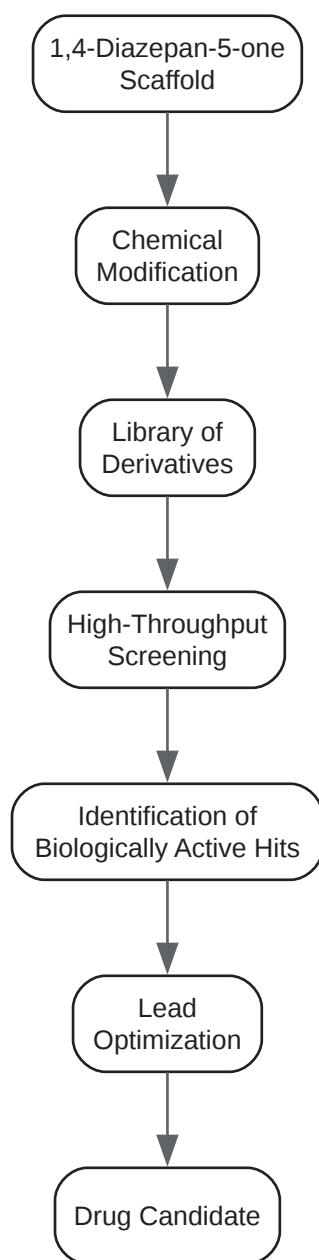
Potential Applications in Drug Development

The 1,4-diazepan-5-one scaffold is a valuable starting point for the development of novel therapeutics. The presence of two nitrogen atoms allows for diverse functionalization, enabling the modulation of physicochemical and pharmacological properties.

Derivatives of the broader 1,4-diazepine class have been investigated for a multitude of biological activities, including:

- Central Nervous System (CNS) Disorders: The diazepine nucleus is famously associated with drugs like Diazepam (Valium), which act as positive allosteric modulators of the GABA-A receptor, leading to anxiolytic and sedative effects.[\[3\]](#)[\[4\]](#)
- Anticancer Agents: Certain benzodiazepine derivatives have shown promise as anticancer agents.[\[4\]](#)
- Antiviral and Anti-HIV Agents: The versatile diazepine scaffold has been explored for the development of antiviral therapies.[\[4\]](#)

The logical relationship for exploring the therapeutic potential of the 1,4-diazepan-5-one scaffold is outlined below.



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Caption: Drug discovery workflow starting from the 1,4-diazepan-5-one scaffold.

Experimental Protocols

As of the latest literature review, detailed experimental protocols for the synthesis, characterization, and biological evaluation of **1,4-Diazepan-5-one hydrochloride** are not publicly available. Researchers interested in working with this compound would need to develop and validate their own methodologies. General procedures for the synthesis of related

1,4-diazepine derivatives can be found in the scientific literature and may serve as a starting point.^{[7][8]}

Conclusion

1,4-Diazepan-5-one hydrochloride is a chemical building block with significant potential in the field of drug discovery. While specific data on this compound is scarce, the broader family of 1,4-diazepines has a well-established history of therapeutic relevance. This guide provides the fundamental information available for **1,4-Diazepan-5-one hydrochloride** and places it within the context of the wider class of diazepine chemistry. Further research into the synthesis and biological activity of derivatives of this scaffold is warranted to explore its full therapeutic potential.

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